

# Refractive index and boiling point of vinyl cyclohexanecarboxylate

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Vinyl cyclohexanecarboxylate

CAS No.: 4840-76-0

Cat. No.: B3052926

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## Technical Profile: Vinyl Cyclohexanecarboxylate

CAS Number: 4840-76-0 Synonyms: Cyclohexanecarboxylic acid vinyl ester; Ethenyl cyclohexanecarboxylate Molecular Formula: C

H

O

Molecular Weight: 154.21 g/mol [1]

## Executive Summary

**Vinyl cyclohexanecarboxylate** is a functionalized vinyl ester monomer used primarily in the synthesis of amphiphilic block copolymers for drug delivery and specialty coatings.[1] Unlike simple acrylates, the vinyl ester moiety provides a unique hydrolytic degradation profile and backbone flexibility. This guide addresses the critical physicochemical properties—specifically refractive index and boiling point—that serve as quality control metrics during synthesis and purification.

Critical Note: While atmospheric boiling point data exists, this compound exhibits thermal instability at elevated temperatures.[1] Practical handling requires vacuum techniques to prevent autopolymerization.[1]

## Physicochemical Characterization

The following data points are established benchmarks for assessing the purity of **vinyl cyclohexanecarboxylate**.

### Refractive Index (RI)

The refractive index is the primary rapid-assay tool for monitoring reaction progress (transvinylolation) and distillate purity.

Parameter	Value	Conditions	Technical Insight
Refractive Index ( )	1.464	20°C, 589 nm	Significantly higher than the starting material, vinyl acetate ( ), and slightly higher than cyclohexanecarboxylic acid ( ).[1]
Use Case	Purity Check	In-process	A rise in RI during distillation indicates the removal of low-boiling vinyl acetate and the concentration of the product.[1]

## Boiling Point & Thermal Behavior

The boiling point of **vinyl cyclohexanecarboxylate** is high due to the bulky cyclohexane ring, necessitating reduced-pressure handling.[1]

Pressure Condition	Boiling Point	Operational Recommendation
Atmospheric (760 mmHg)	226°C (lit.) <sup>[1]</sup>	DO NOT USE. Temperatures >100°C significantly increase the risk of thermal polymerization, even with inhibitors.
Reduced (Estimated)	-85–95°C @ 10 mmHg	Recommended. Distill under high vacuum (<10 mmHg) to keep the pot temperature below 110°C.

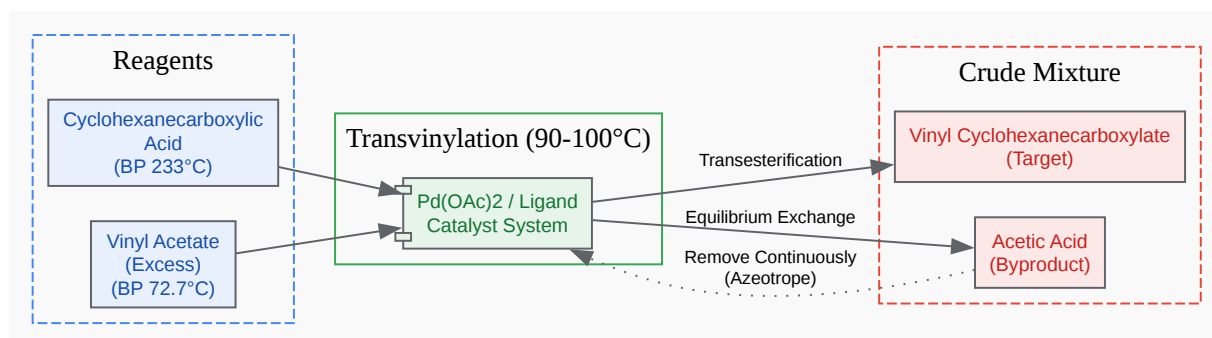
Thermodynamic Context: The ester lacks the hydrogen-bonding capability of its parent acid (Cyclohexanecarboxylic acid, BP 233°C), yet the boiling point remains high (226°C) due to the increased molecular weight and van der Waals stacking of the cyclohexane rings.<sup>[1]</sup>

## Synthesis & Purification Protocol

The industrial standard for synthesizing vinyl esters of higher carboxylic acids is Transition-Metal Catalyzed Transvinylolation.<sup>[1]</sup> This equilibrium-driven process uses Vinyl Acetate as both the reactant and solvent.<sup>[1]</sup>

## Reaction Mechanism

The reaction proceeds via a Pd(II) or Ru-catalyzed exchange mechanism.<sup>[1]</sup> The driving force is the removal of the volatile byproduct (Acetic Acid) or the use of a large excess of Vinyl Acetate.



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Figure 1: Palladium-catalyzed transvinylation pathway.<sup>[1]</sup> Continuous removal of acetic acid or excess vinyl acetate is required to drive yield.

## Detailed Purification Workflow

To achieve monomer-grade purity (>99%) required for controlled radical polymerization (e.g., RAFT, ATRP), the following purification sequence is mandatory.

### Step 1: Catalyst Removal<sup>[1]</sup>

- Precipitate the catalyst (if using homogeneous Pd) or filter (if heterogeneous).
- Wash the organic layer with saturated NaHCO<sub>3</sub> to remove unreacted cyclohexanecarboxylic acid.<sup>[1]</sup>

### Step 2: Drying & Stabilization

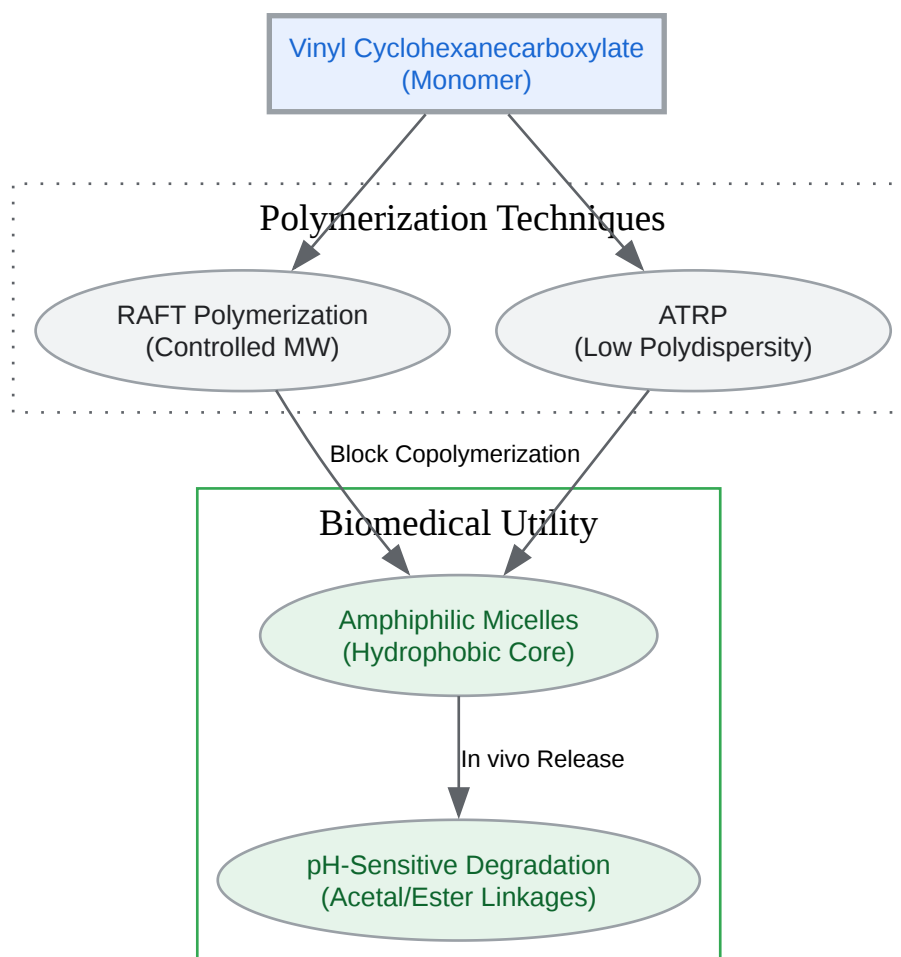
- Dry over anhydrous MgSO<sub>4</sub>.
- Add 10-20 ppm MEHQ (Monomethyl ether hydroquinone) as a polymerization inhibitor before heating.<sup>[1]</sup>

### Step 3: Vacuum Distillation

- Setup: Short-path distillation head with a vacuum manifold.
- Procedure:
  - Remove excess Vinyl Acetate (BP 72°C) at mild vacuum.[1]
  - Increase vacuum to <10 mmHg.[1]
  - Collect the fraction boiling at ~85–95°C (dependent on exact vacuum).
  - Monitor RI: Collect fractions when  
stabilizes at 1.464.

## Applications in Drug Development[1]

**Vinyl cyclohexanecarboxylate** serves as a critical monomer in the engineering of "smart" drug delivery vehicles. Its hydrophobicity and hydrolytic susceptibility make it ideal for core-forming blocks in amphiphilic micelles.[1]



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Figure 2: Utilization of **vinyl cyclohexanecarboxylate** in constructing biodegradable polymeric drug carriers.[1]

## Polymerization Kinetics

The vinyl ester group propagates slower than acrylates but faster than styrene.[1] In RAFT polymerization, xanthate-based Chain Transfer Agents (CTAs) are recommended over trithiocarbonates to control the reactivity of the non-conjugated vinyl ester radical.[1]

## Hydrolytic Degradation

Polymers containing **vinyl cyclohexanecarboxylate** side chains degrade via hydrolysis of the ester bond, releasing cyclohexanecarboxylic acid (a generally non-toxic metabolite) and

polyvinyl alcohol (PVA). This degradation mechanism is exploited for the controlled release of hydrophobic drugs encapsulated within the polymer core.

## References

- LookChem. **Vinyl cyclohexanecarboxylate** (CAS 4840-76-0) Physicochemical Properties. [Link](#)
- Sigma-Aldrich. Safety Data Sheet: Vinyl Esters and Analogues (General Reference). [\[1\]Link](#)
- PubChem. Compound Summary: **Vinyl cyclohexanecarboxylate** (CID 20985). [\[1\]Link](#)
- ChemicalBook. **Vinyl cyclohexanecarboxylate** Product Description and Properties. [Link](#)
- Murray, R. E. Process for the preparation of vinyl esters. U.S. Patent 4,981,973. [\[1\]](#) (Describes Pd-catalyzed transvinylation mechanisms).

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